

Application Notes: Utilizing Antofloxacin in a Neutropenic Murine Thigh Infection Model

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Compound of Interest		
Compound Name:	Antofloxacin	
Cat. No.:	B1263544	Get Quote

Introduction

Antofloxacin hydrochloride is a novel fluoroquinolone antibiotic with demonstrated broad-spectrum in vitro activity against both Gram-positive and Gram-negative bacteria.[1][2] The neutropenic murine thigh infection model is a standardized and highly reproducible preclinical in vivo system for evaluating the efficacy of antimicrobial agents.[3][4] This model is particularly valuable as it allows for the determination of an antibiotic's activity in the absence of a significant immune response, mimicking conditions in immunocompromised patients.[3][4] By using this model, researchers can investigate the pharmacokinetics (PK) and pharmacodynamics (PD) of drugs like **antofloxacin** to determine the parameters that best predict their therapeutic success.[1][4] For **antofloxacin**, studies have shown that the 24-hour area under the concentration-time curve to minimum inhibitory concentration ratio (AUC24h/MIC) is the PK/PD index that best correlates with its efficacy against Staphylococcus aureus.[1][2]

Key Applications

- Efficacy Testing: Evaluating the in vivo bactericidal or bacteriostatic activity of **antofloxacin** against specific pathogens, such as Staphylococcus aureus.[1]
- Pharmacokinetic/Pharmacodynamic (PK/PD) Analysis: Determining the relationship between drug exposure and antimicrobial effect to identify the optimal dosing regimens.[1][2] Studies indicate that the AUC/MIC ratio is the most closely linked parameter to the bacterial outcome for **antofloxacin**.[1]



- Dose-Response Relationship: Establishing the dose of antofloxacin required to achieve different levels of bacterial reduction (e.g., stasis, 1-log10 kill, 2-log10 kill).
- Comparative Studies: Benchmarking the efficacy of antofloxacin against other antimicrobial agents.[3]

Target Pathogens

This model has been effectively used to study the efficacy of **antofloxacin** against various strains of Staphylococcus aureus, including those with a range of susceptibilities to the drug.[1] [2]

Experimental Protocols

- 1. Animal Model and Husbandry
- Animal Strain: Specific-pathogen-free, female ICR (CD-1) mice.[3][5]
- Weight: Typically between 19 and 27 grams.[2][5]
- Acclimation: Animals should be allowed to acclimate to the facility for a period before the
 experiment begins.
- Housing: Mice should be housed in appropriate cages with access to food and water ad libitum. All animal procedures must be approved by an institutional animal care and use committee.[5]
- 2. Induction of Neutropenia

To minimize the contribution of the host immune system, mice are rendered neutropenic.

- Agent: Cyclophosphamide is administered intraperitoneally (IP).[2][3][5]
- Dosing Regimen:
 - Day -4 (relative to infection): 150 mg/kg of cyclophosphamide.[2][5]
 - Day -1 (relative to infection): 100 mg/kg of cyclophosphamide.[2][5]

Methodological & Application





- Confirmation: This regimen typically results in a neutrophil count of ≤100/mm³.[5]
- 3. Inoculum Preparation
- Bacterial Strains:Staphylococcus aureus strains with known MICs to antofloxacin are used.
 [1]
- Culture: Bacteria are grown in an appropriate broth (e.g., brain heart infusion broth) to an early-logarithmic phase.[5][6]
- Suspension: The bacterial culture is then diluted in sterile saline to achieve the desired final concentration, typically between 10⁶ to 10⁷ CFU/mL.[3][5]
- 4. Murine Thigh Infection
- Anesthesia: Mice may be anesthetized (e.g., with isoflurane) prior to infection.[7]
- Inoculation: An 0.1 mL aliquot of the prepared bacterial suspension is injected intramuscularly into the posterior thigh muscle of each mouse.[3][5]
- 5. Antofloxacin Administration
- Timing: Therapy is initiated 2 hours post-inoculation.[1][2][5]
- Route of Administration: Antofloxacin can be administered subcutaneously.
- Dosage: A range of doses should be tested. For antofloxacin against S. aureus, total daily doses have ranged from 5 to 640 mg/kg.[1][2]
- Dose Fractionation: To determine the key PK/PD parameter, the total daily dose can be fractionated into different dosing intervals (e.g., every 6, 12, or 24 hours).[1]
- 6. Sample Collection and Processing
- Euthanasia and Tissue Collection: At 24 hours after the initiation of therapy, mice are euthanized.[1][5] The infected thigh is aseptically removed.[3][5]



- Homogenization: The thigh tissue is weighed and homogenized in a fixed volume of sterile saline (e.g., 3 mL).[3][5]
- Serial Dilution: The tissue homogenate is serially diluted 10-fold in sterile saline.[3][5]
- Plating and Incubation: Aliquots (e.g., 100 μL) of the dilutions are plated in duplicate on appropriate agar plates (e.g., trypticase soy agar with 5% sheep's blood or Mueller-Hinton agar).[3][5] The plates are incubated at 37°C for approximately 20-24 hours.[3][6]
- Bacterial Quantification: Bacterial colonies are enumerated, and the count is expressed as log10 CFU per gram of thigh tissue.[6]

Data Presentation

Table 1: Pharmacokinetic/Pharmacodynamic Parameters of Antofloxacin against S. aureus

PK/PD Parameter	Correlation with Efficacy (R²)	Notes
AUC24h/MIC	90.8% - 92.3%	Best correlated parameter with efficacy.[1]
Cmax/MIC	Lower correlation	Less predictive of outcome compared to AUC24h/MIC.[1]
%T>MIC	Lower correlation	Less predictive of outcome compared to AUC24h/MIC.[1]

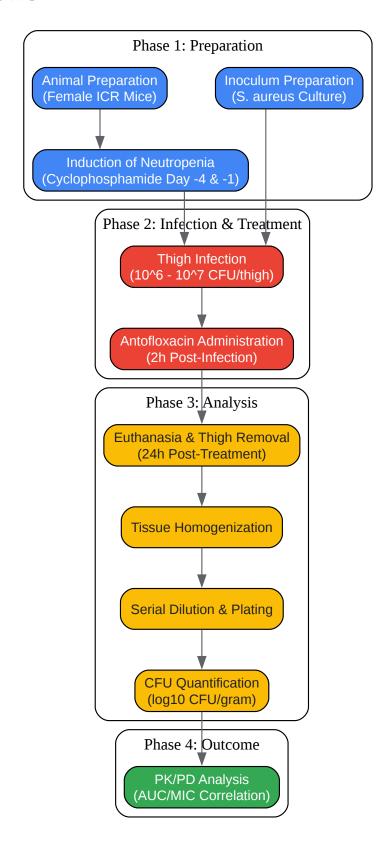
Table 2: Antofloxacin Efficacy against S. aureus in the Neutropenic Murine Thigh Model

Parameter	Value Range	Mean ± SD
24-hour Static Dose (mg/kg/day)	34.3 - 153.7	Not Reported
AUC24h/MIC for Bacteriostatic Effect	31.7 - 122.5	65.7 ± 30.6



Data compiled from studies on multiple S. aureus strains.[1][2]

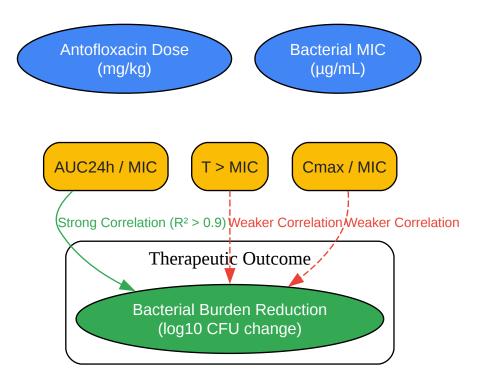
Visualizations





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Caption: Experimental workflow for the neutropenic murine thigh infection model.



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Caption: Relationship of PK/PD parameters to **antofloxacin** efficacy.

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